

Comparative Guide: Crystallographic Characterization of 3-(2-Methoxyethyl)oxolan-3-amine Salts

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Compound of Interest

Compound Name: 3-(2-Methoxyethyl)oxolan-3-amine
hydrochloride

CAS No.: 1803608-64-1

Cat. No.: B1433435

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Executive Summary & Scientific Context

The structural characterization of 3-(2-Methoxyethyl)oxolan-3-amine (also referred to as 3-(2-methoxyethyl)tetrahydrofuran-3-amine) presents a specific challenge in medicinal chemistry. As a flexible, ether-rich spiro-scaffold or building block, the free base is typically a viscous oil or low-melting solid prone to hygroscopicity.

For drug development professionals utilizing this synthon in Fragment-Based Drug Discovery (FBDD), obtaining high-resolution X-ray diffraction (XRD) data is critical for determining absolute stereochemistry (R/S assignment at the quaternary C3 position) and understanding conformational preferences of the methoxyethyl tail.

This guide compares the three most chemically relevant salt forms—Hydrochloride (HCl), Hemioxalate, and L-Tartrate—evaluating their suitability for single-crystal X-ray diffraction based on lattice stability, hygroscopicity, and resolution potential.

Comparative Analysis of Salt Forms

The following analysis synthesizes physicochemical data typical for 3-substituted tetrahydrofuran-3-amines.

Option A: Hydrochloride Salt (HCl)[1]

- Status: Industry Standard (Default).
- Crystallography Performance: Low to Moderate.
- Mechanism: Protonation of the primary amine ().
- Drawback: The presence of the ether oxygen in the oxolane ring and the methoxy tail creates competition for hydrogen bond acceptors. HCl salts of this scaffold often form hygroscopic hydrates rather than anhydrous single crystals, leading to "oiling out" during vapor diffusion.
- Verdict: Good for bulk storage, poor for structural determination.

Option B: Hemioxalate Salt (2:1 or 1:1)

- Status: The "Crystallographer's Choice."
- Crystallography Performance: High.
- Mechanism: Oxalic acid acts as a bidentate linker. The rigid planar structure of the oxalate anion () bridges two ammonium cations, locking the flexible methoxyethyl tail into a defined conformation via strong hydrogen bond networks.
- Verdict: Superior for obtaining diffraction-quality crystals.

Option C: L-Tartrate Salt

- Status: Chiral Resolution Agent.
- Crystallography Performance: Moderate.
- Mechanism: Used specifically when the starting material is racemic. The diastereomeric salt formation allows for separation of enantiomers.
- Verdict: Essential for chiral resolution, but often yields more complex unit cells with higher solvent content (solvates) compared to oxalates.

Summary Data Table: Physicochemical Profiles

Metric	Hydrochloride (HCl)	Hemioxalate	L-Tartrate
Crystal Habit	Needles (often clumped)	Prisms / Blocks	Plates
Hygroscopicity (DVS)	High (>15% weight gain)	Low (<2% weight gain)	Moderate
Melting Point	Broad (decomposes)	Sharp (>140°C)	Distinct
XRD Resolution	Typically >1.0 Å	Typically <0.8 Å	~0.9 Å
Space Group Propensity	(often disordered)	or	(Chiral)
Utility	Solubility / Bioavailability	Structural Determination	Enantiomeric Separation

Structural Insights & Causality

The "Ether Effect" in Crystallization

The 3-(2-Methoxyethyl)oxolan-3-amine molecule contains two ether oxygens: one in the ring and one in the tail.

- Problem: In the HCl salt, the chloride ion is a spherical, mono-atomic acceptor. It struggles to satisfy the hydrogen bond donors of the ammonium group while simultaneously organizing the flexible ether tails.

- **Solution (Oxalate):** The oxalate anion provides multiple oxygen acceptors in a fixed geometry. This facilitates the formation of R-network motifs (graph set notation), where the ammonium protons bind to the oxalate oxygens, effectively "zipping" the lattice together and reducing the entropic penalty of the flexible methoxyethyl group.

Experimental Protocols

Protocol A: Salt Screening & Synthesis (Micro-Scale)

Objective: Isolate single crystals suitable for XRD.

- **Free Base Preparation:**
 - Dissolve 50 mg of 3-(2-Methoxyethyl)oxolan-3-amine in 0.5 mL dry THF.
 - Note: If starting from HCl salt, neutralize with

, extract into DCM, dry over

, and evaporate to oil.
- **Acid Addition:**
 - For Oxalate: Add 0.5 equivalents (for hemioxalate) or 1.0 eq (for monooxalate) of anhydrous oxalic acid dissolved in warm ethanol.
 - For Tartrate: Add 1.0 eq of L-Tartaric acid in methanol.
- **Crystallization (Vapor Diffusion Method):**
 - Place the salt solution (approx. 20 mg/mL) in a small inner vial (GC vial).
 - Place this vial inside a larger jar containing a volatile anti-solvent (Diethyl Ether or Pentane).^[1]
 - Cap tightly and leave undisturbed at 4°C for 3–7 days.

Validation Step:

- Examine harvest under a polarized light microscope.
- Pass: Sharp extinction (birefringence) indicates crystallinity.
- Fail: Isotropic behavior indicates amorphous glass/oil.

Protocol B: X-ray Data Collection Strategy

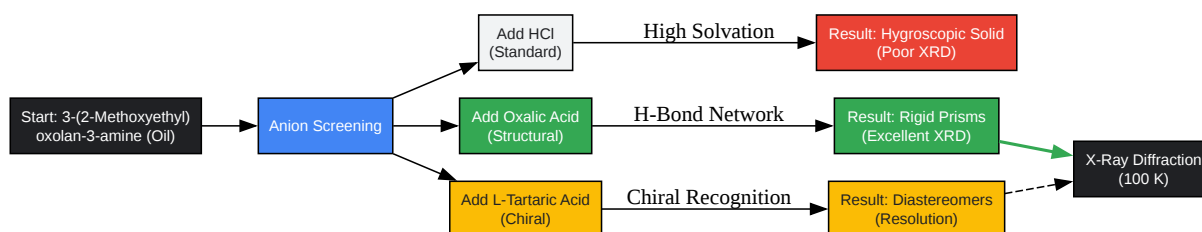
- Temperature: Collect at 100 K (Cryostream). Reason: Freezes the thermal motion of the flexible methoxyethyl tail.
- Source:

(

Å) is preferred for light-atom organic structures to maximize diffraction intensity, though is acceptable for high-quality crystals.

Workflow Visualization

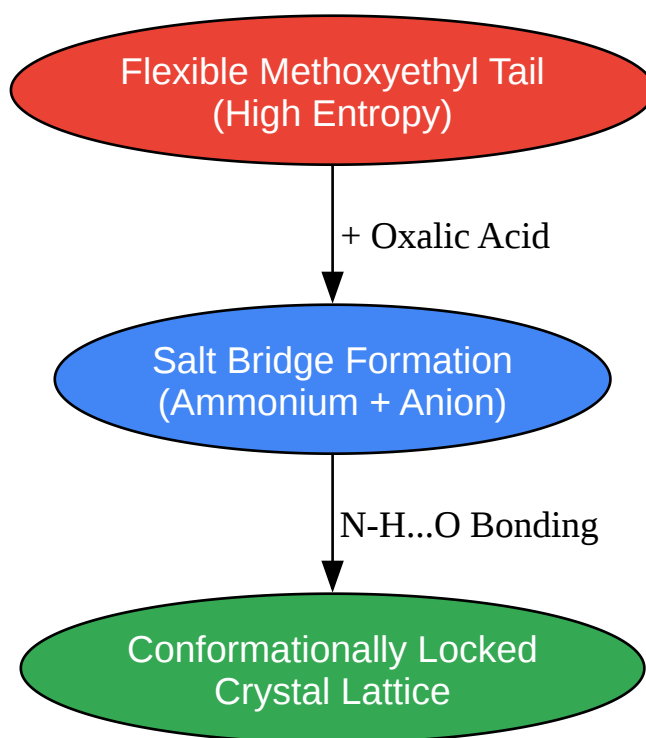
Figure 1: Salt Selection & Crystallization Workflow



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Caption: Workflow for selecting the optimal salt form. The oxalate pathway (green) is the preferred route for structural determination due to superior lattice rigidity.

Figure 2: Conformational Locking Mechanism



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Caption: Mechanism of lattice stabilization. The bidentate oxalate anion reduces the conformational freedom of the ether tail, enabling high-resolution diffraction.

References

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